

AI-10-49 Technical Support Center: Solubility Troubleshooting

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Compound of Interest

Compound Name: AI-10-49

Cat. No.: B605247

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **AI-10-49**. Below you will find troubleshooting guides and FAQs to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **AI-10-49**?

A1: The recommended solvent for preparing high-concentration stock solutions of **AI-10-49** is Dimethyl Sulfoxide (DMSO).^{[1][2]} It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.^{[1][2]}

Q2: I am observing precipitation when preparing my **AI-10-49** stock solution in DMSO. What should I do?

A2: If you observe precipitation, you can try warming the solution at 37°C for 10 minutes and/or using an ultrasonic bath to aid dissolution.^{[3][4]} Ensure you are using a high grade of DMSO.

Q3: My experiment is sensitive to DMSO. What are the alternative formulations for in vivo studies?

A3: For in vivo experiments, two common formulations are available that reduce the final concentration of DMSO. These typically involve co-solvents such as PEG300, Tween-80, and

saline, or corn oil.[1][5] It is recommended to keep the final DMSO concentration below 2% for animal studies if the animal is weak.[1]

Q4: How should I prepare the working solution for my in vivo experiment?

A4: A common method involves preparing a high-concentration stock in DMSO first, and then diluting it with other co-solvents. For example, a 25 mg/mL stock in DMSO can be further diluted in a mixture of PEG300, Tween-80, and saline.[1][5] The solvents should be added sequentially and mixed thoroughly at each step.[1][5]

Solubility Data

The following table summarizes the known solubility of **AI-10-49** in various solvents and formulations.

| Solvent/Formulation | Concentration | Molarity | Observations |
|--|---------------|-----------|--|
| DMSO | 100 mg/mL | 151.40 mM | Ultrasonic treatment and fresh DMSO are recommended.[1] |
| 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | ≥ 2.5 mg/mL | 3.78 mM | A clear solution is obtained; saturation is unknown.[1][5] |
| 10% DMSO + 90% Corn Oil | ≥ 2.5 mg/mL | 3.78 mM | A clear solution is obtained; saturation is unknown.[1][5] |

Experimental Protocols

Preparation of a 100 mg/mL Stock Solution in DMSO

- Weigh the desired amount of **AI-10-49** powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 100 mg/mL concentration.

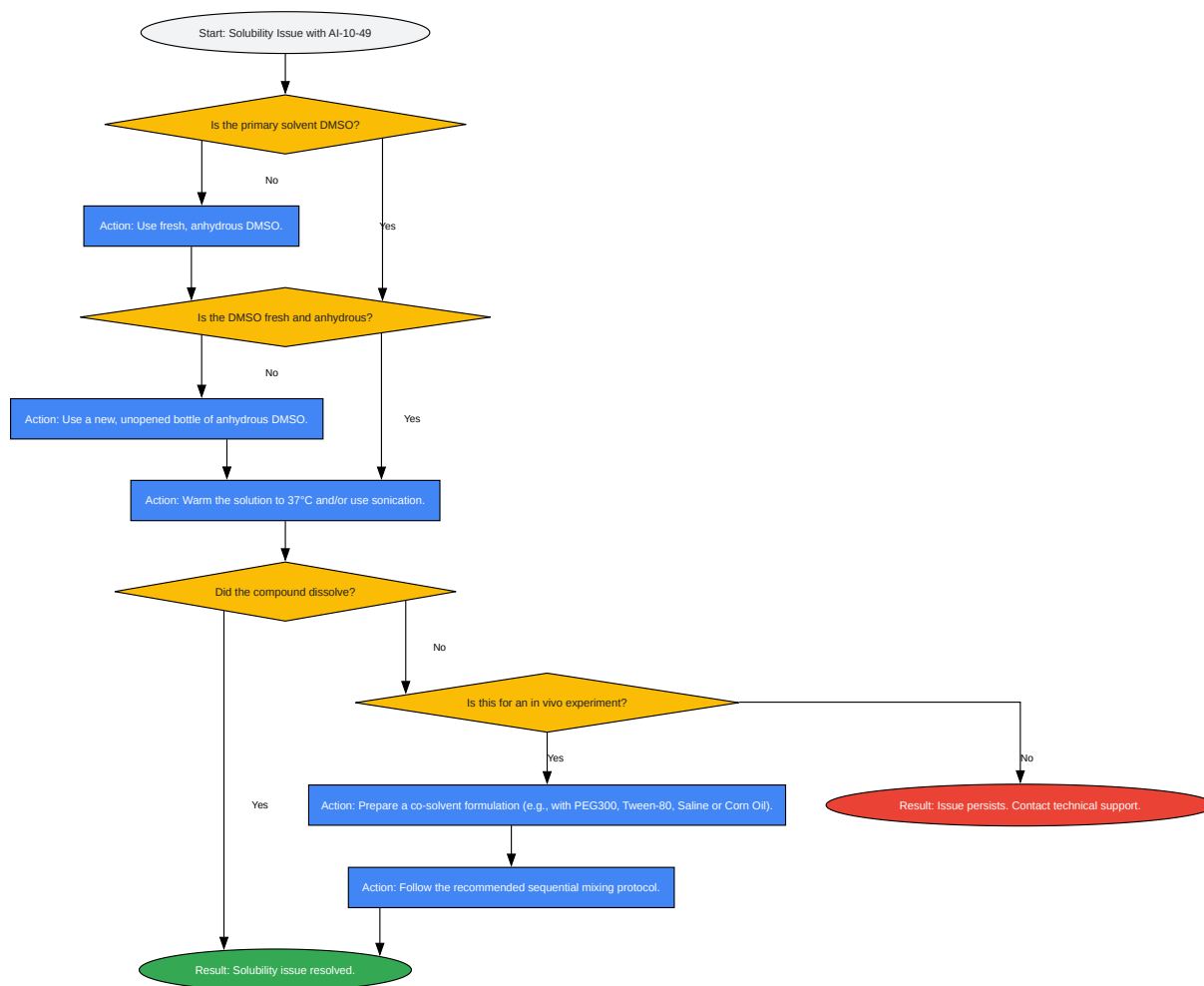
- If precipitation occurs, warm the vial at 37°C for 10 minutes.
- Further aid dissolution by placing the vial in an ultrasonic bath until the solution is clear.
- Store the stock solution at -20°C or -80°C for long-term stability.^[1]

Preparation of an In Vivo Formulation (Example: 1 mL of 2.5 mg/mL solution)

- Prepare a 25 mg/mL stock solution of **AI-10-49** in DMSO.
- In a sterile tube, add 400 µL of PEG300.
- Add 100 µL of the 25 mg/mL **AI-10-49** DMSO stock solution to the PEG300 and mix thoroughly.
- To the mixture, add 50 µL of Tween-80 and mix until the solution is clear.
- Finally, add 450 µL of saline and mix to bring the total volume to 1 mL.^{[1][5]} The final concentration of **AI-10-49** will be 2.5 mg/mL.

Troubleshooting Guide

If you are encountering solubility issues with **AI-10-49**, follow the logical workflow below to identify and resolve the problem.



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